

Undecane-1,11-diol molecular weight and formula

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Compound of Interest

Compound Name: Undecane-1,11-diol

Cat. No.: B1200210

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Undecane-1,11-diol: A Technical Overview

Undecane-1,11-diol is a long-chain aliphatic diol with hydroxyl groups at both ends of an eleven-carbon chain.[1][2] This bifunctional nature makes it a valuable intermediate in the synthesis of various polymers, such as polyesters and polyurethanes, as well as in the production of surfactants and lubricants.[3] Its linear and flexible structure imparts specific physical and chemical properties that are of interest to researchers in materials science and drug development.

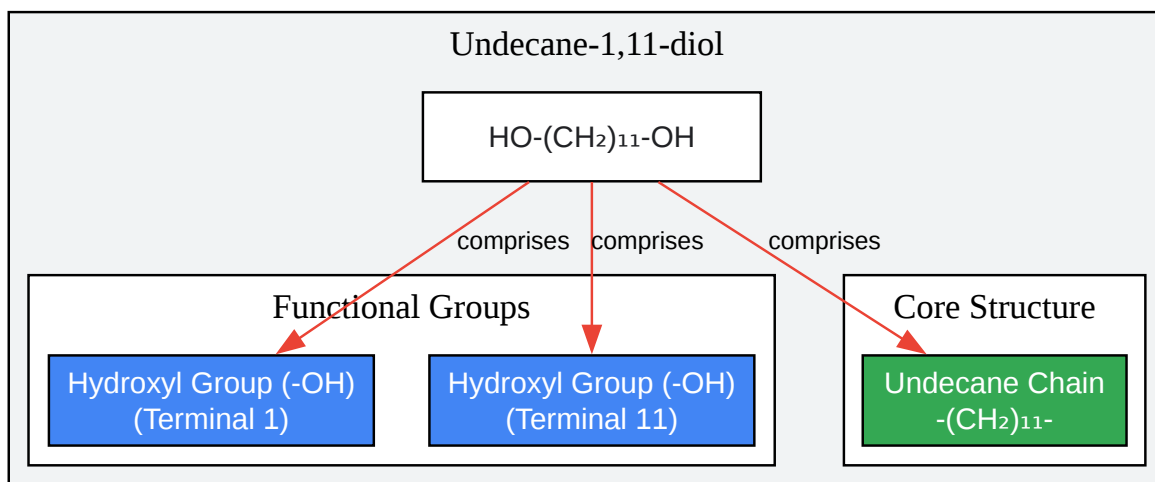
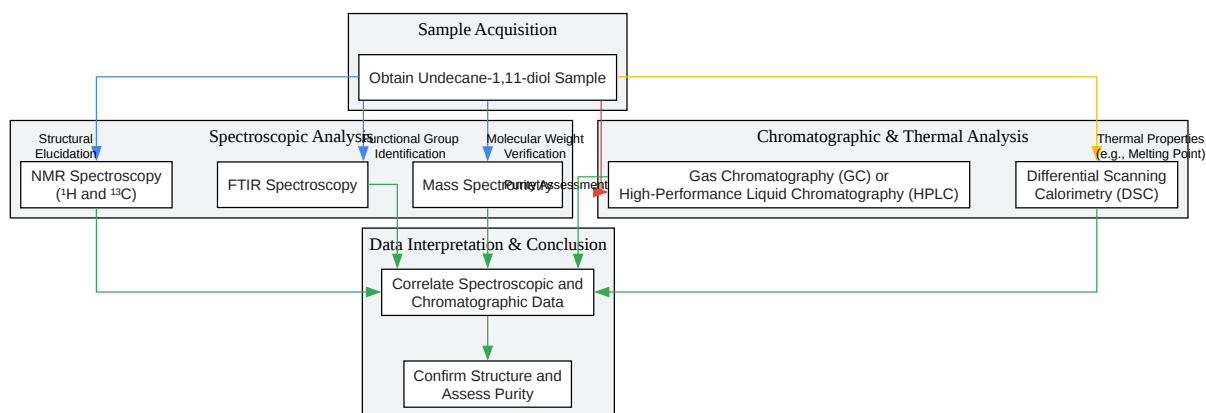
Core Molecular Data

The fundamental molecular properties of **Undecane-1,11-diol** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₁ H ₂₄ O ₂ [1][2][4][5]
Molecular Weight	188.31 g/mol [1][2][6]
IUPAC Name	undecane-1,11-diol[1][2]
CAS Number	765-04-8[1][4]

Conceptual Experimental Workflow: Purity and Identity Confirmation

While specific experimental protocols from individual studies are not detailed here, a general workflow for confirming the identity and purity of a commercial or synthesized sample of **Undecane-1,11-diol** would typically involve the following steps. This workflow is crucial for ensuring the quality of the material for research and development purposes.



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References

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